

# Tetraethylammonium benzoate molecular weight and formula.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tetraethylammonium benzoate*

Cat. No.: *B096029*

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## An In-depth Technical Guide to **Tetraethylammonium Benzoate**

This technical guide provides a comprehensive overview of **tetraethylammonium benzoate**, a quaternary ammonium salt. The document is intended for researchers, scientists, and professionals in drug development and chemical synthesis. It details the compound's chemical and physical properties, its primary applications, and the fundamental principles behind its use.

## Chemical and Physical Properties

**Tetraethylammonium benzoate** is a quaternary ammonium salt consisting of a central nitrogen atom bonded to four ethyl groups, forming a tetraethylammonium cation, and a benzoate anion. This structure imparts properties that make it useful in various chemical applications.

## Quantitative Data Summary

The key chemical and physical properties of **tetraethylammonium benzoate** are summarized in the table below for easy reference.

| Property            | Value                                                                                | Reference          |
|---------------------|--------------------------------------------------------------------------------------|--------------------|
| Molecular Weight    | 251.36 g/mol                                                                         | [1][2][3][4][5][6] |
| Molecular Formula   | C <sub>15</sub> H <sub>25</sub> NO <sub>2</sub>                                      | [1][4]             |
| Alternative Formula | C <sub>8</sub> H <sub>20</sub> N•C <sub>7</sub> H <sub>5</sub> O <sub>2</sub>        | [2]                |
| Linear Formula      | (CH <sub>3</sub> CH <sub>2</sub> ) <sub>4</sub> N(C <sub>6</sub> H <sub>5</sub> COO) | [3][6]             |
| CAS Number          | 16909-22-1                                                                           | [1][2][3][6]       |
| Appearance          | Crystalline solid                                                                    | [4]                |
| Density             | 1.132 g/cm <sup>3</sup> at 20°C                                                      | [1]                |
| Water Solubility    | 963 g/L at 20°C                                                                      | [1]                |
| IUPAC Name          | tetraethylazanium;benzoate                                                           | [1]                |

## Primary Applications and Experimental Protocols

**Tetraethylammonium benzoate**'s unique structure, combining a lipophilic cation with an anionic counterpart, makes it particularly effective in applications that require the interaction between different phases.

### Phase-Transfer Catalysis

A primary application of **tetraethylammonium benzoate** is as a phase-transfer catalyst.[1][4] This process facilitates the reaction between reactants located in different immiscible phases (e.g., an aqueous phase and an organic phase). The tetraethylammonium cation is soluble in organic solvents due to its lipophilic nature, allowing it to transport the benzoate anion or other reactive anions from the aqueous phase into the organic phase where the reaction can proceed.[4]

General Experimental Protocol for Phase-Transfer Catalysis:

- **Reaction Setup:** A biphasic system is prepared, typically consisting of an aqueous solution and an organic solvent. The organic substrate is dissolved in the organic phase, while the nucleophile (or other reactant) is dissolved in the aqueous phase.

- **Catalyst Addition:** A catalytic amount of **tetraethylammonium benzoate** (typically 0.2-5 mol%) is added to the reaction mixture.
- **Reaction Execution:** The mixture is stirred vigorously to ensure maximum interfacial area between the two phases, facilitating the transfer of the anion by the catalyst. The reaction is allowed to proceed at a specified temperature for a set duration.
- **Work-up and Isolation:** Upon completion of the reaction, the two phases are separated. The organic phase, containing the product, is typically washed, dried, and concentrated. The product is then purified using standard techniques such as chromatography or recrystallization.

## Electrochemical Analysis

Due to its ionic nature, **tetraethylammonium benzoate** can be used as a supporting electrolyte in electrochemical studies.<sup>[4]</sup> Supporting electrolytes are crucial in electrochemistry as they increase the conductivity of the solution and minimize the potential drop, ensuring that the measured potential accurately reflects the reaction at the electrode surface.

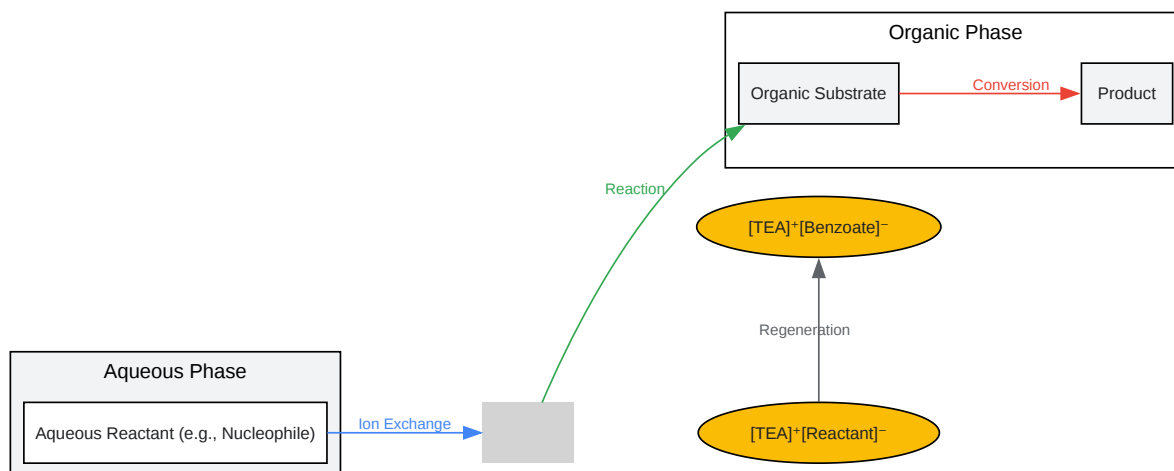
General Experimental Protocol for Use as a Supporting Electrolyte:

- **Electrolyte Solution Preparation:** A solution of the desired solvent (e.g., acetonitrile, water) is prepared containing a specific concentration of **tetraethylammonium benzoate** (e.g., 0.1 M).
- **Analyte Addition:** The electroactive species to be studied is added to the electrolyte solution at a much lower concentration.
- **Electrochemical Measurement:** The solution is placed in an electrochemical cell with the appropriate electrodes (working, reference, and counter electrodes). The desired electrochemical technique (e.g., cyclic voltammetry, chronoamperometry) is then applied to study the redox behavior of the analyte.

## Visualizing the Mechanism of Action

The following diagram illustrates the logical workflow of **tetraethylammonium benzoate** as a phase-transfer catalyst.

Workflow of Tetraethylammonium Benzoate in Phase-Transfer Catalysis



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Caption: Phase-transfer catalysis workflow.

## Conclusion

**Tetraethylammonium benzoate** is a versatile quaternary ammonium salt with well-defined chemical and physical properties. Its primary utility lies in its application as a phase-transfer catalyst and as a supporting electrolyte in electrochemical studies. The principles governing its function in these roles are well-understood, making it a reliable and effective tool for researchers and scientists in various fields of chemistry.

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- To cite this document: BenchChem. [Tetraethylammonium benzoate molecular weight and formula.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096029#tetraethylammonium-benzoate-molecular-weight-and-formula]

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

